

(13E)-Oxacyclohexadec-13-en-2-one natural occurrence and discovery

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Compound of Interest

Oxacyclohexadec-13-en-2-one,

(13E)
Cat. No.:

B12686195

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(13E)-Oxacyclohexadec-13-en-2-one: A Synthetic Musk in Profile

(13E)-Oxacyclohexadec-13-en-2-one, a macrocyclic lactone with the CAS number 4941-78-0, is a synthetic musk fragrance ingredient valued in the perfume industry for its unique scent profile. This technical guide delves into the current understanding of this compound, focusing on its discovery as a synthetic molecule and the absence of confirmed natural sources.

While scientific inquiry has explored the potential presence of (13E)-Oxacyclohexadec-13-en-2-one in biological matrices, there is a notable lack of publicly available scientific literature confirming its natural occurrence.[1] Investigations into potential plant-based sources, such as Carica papaya (papaya) seed oil, have not yielded any evidence of its presence.[1] Furthermore, there is no scientific evidence to suggest its role as a pheromone or a plant growth regulator in nature.[1] Consequently, (13E)-Oxacyclohexadec-13-en-2-one is recognized as a synthetic musk.[1]

Physicochemical Properties

A summary of the available quantitative data for (13E)-Oxacyclohexadec-13-en-2-one is presented in Table 1.

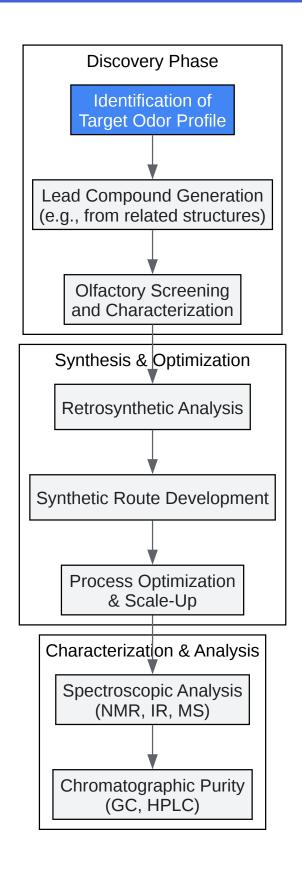


Property	Value	Source
Molecular Formula	C15H26O2	-
Molecular Weight	238.37 g/mol	-
CAS Number	4941-78-0	[2]
Boiling Point	383.00 to 384.00 °C @ 760.00 mm Hg	[2]
Vapor Pressure	0.000004 mmHg @ 25.00 °C (estimated)	[2]
Flash Point	322.00 °F. TCC (161.20 °C.) (estimated)	[2]
logP (o/w)	5.060 (estimated)	[2]
Water Solubility	1.859 mg/L @ 25 °C (estimated)	[2]
Solubility	Soluble in alcohol	[2]

Discovery and Synthesis: A Historical Perspective

The "discovery" of (13E)-Oxacyclohexadec-13-en-2-one is rooted in the broader history of synthetic musk development, which sought to find viable alternatives to animal-derived musks. The general workflow for the discovery and development of such synthetic fragrance molecules is outlined below.





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A generalized workflow for the discovery and synthesis of novel fragrance compounds.



Experimental Protocols: A General Overview

While specific, detailed experimental protocols for the initial synthesis of (13E)-Oxacyclohexadec-13-en-2-one are not readily available in the public domain, the synthesis of macrocyclic lactones is a well-established field in organic chemistry. A general methodology for the synthesis of such compounds often involves a key macrocyclization step. One common approach is Ring-Closing Metathesis (RCM).

General Protocol for Ring-Closing Metathesis (RCM) for Macrocyclization:

- Substrate Synthesis: A linear ester precursor containing terminal alkene functionalities is synthesized through standard organic chemistry techniques.
- Degassing of Solvent: A suitable solvent (e.g., dichloromethane or toluene) is degassed by bubbling with an inert gas (e.g., argon or nitrogen) for a specified period to remove dissolved oxygen, which can deactivate the catalyst.
- Reaction Setup: The linear diene precursor is dissolved in the degassed solvent in a reaction vessel under an inert atmosphere.
- Catalyst Addition: A solution of a Grubbs' catalyst (e.g., Grubbs' first or second generation catalyst) in the degassed solvent is added to the reaction mixture. The reaction is typically run at high dilution to favor intramolecular cyclization over intermolecular polymerization.
- Reaction Monitoring: The progress of the reaction is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), to determine the consumption of the starting material and the formation of the product.
- Work-up: Upon completion, the reaction is quenched, often by the addition of a reagent like ethyl vinyl ether to deactivate the catalyst. The solvent is then removed under reduced pressure.
- Purification: The crude product is purified using column chromatography on silica gel to isolate the desired macrocyclic lactone from any remaining starting material, catalyst residues, and byproducts.



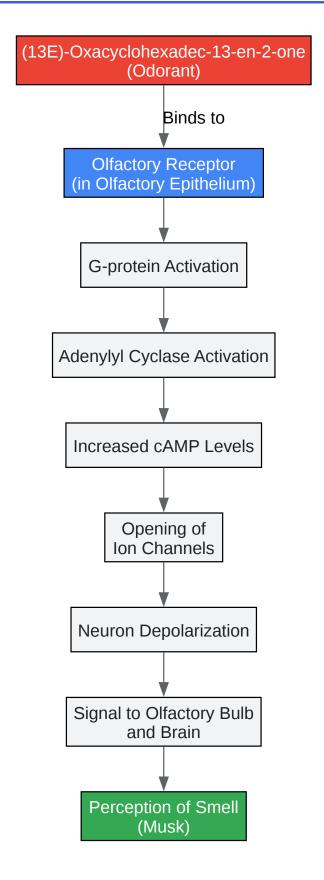
 Characterization: The structure and purity of the final product are confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

This generalized protocol illustrates a common strategy for the synthesis of macrocyclic lactones like (13E)-Oxacyclohexadec-13-en-2-one. The specific starting materials and reaction conditions would be tailored to achieve the desired target molecule.

Signaling Pathways and Logical Relationships

The primary role of (13E)-Oxacyclohexadec-13-en-2-one is as a fragrance ingredient. Its interaction with the olfactory system is the key "signaling pathway" of interest.





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A simplified diagram of the olfactory signal transduction cascade initiated by an odorant molecule.

In conclusion, (13E)-Oxacyclohexadec-13-en-2-one is a synthetic macrocyclic musk with no confirmed natural occurrence. Its "discovery" is a product of the ongoing research and development in the field of fragrance chemistry. While specific details of its initial synthesis are proprietary, its creation would have followed established principles of organic synthesis, with macrocyclization being a key step. Its primary function is to elicit a musk-like odor through interaction with the olfactory system.

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References

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